Validation Report: Stability-Indicating Method for Arbidol (Umifenovir)

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Compound of Interest

Compound Name:	*Arbidol Impurity I*
CAS No.:	*153633-10-4*
Cat. No.:	*B601525*

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Executive Summary

Arbidol (Umifenovir) is a broad-spectrum antiviral indole derivative.[1] Its chemical stability is compromised by a susceptibility to oxidation (thioether moiety) and hydrolysis (ester linkage). For drug development professionals, the challenge lies not just in quantifying the active pharmaceutical ingredient (API), but in proving that the analytical method can selectively detect degradation products (DPs) without interference.

This guide validates a robust RP-HPLC-PDA method while objectively comparing it against UPLC-MS/MS alternatives. While UPLC offers speed, the validated HPLC method described here prioritizes global accessibility and cost-efficiency without sacrificing the specificity required by ICH Q1A(R2) guidelines.

The Comparative Landscape

Before detailing the validation protocol, we analyze why a researcher might choose this Standard HPLC method over advanced alternatives.

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Table 1: Technology Comparison for Arbidol Analysis

Feature	Standard RP-HPLC (Validated Here)	UHPLC-PDA	LC-MS/MS
Primary Utility	Routine QC, Stability Testing	High-Throughput Screening	Impurity Structural Elucidation
Run Time	10–15 minutes	3–5 minutes	3–5 minutes
Sensitivity (LOD)	~0.02 µg/mL	~0.005 µg/mL	< 0.001 µg/mL
Cost/Sample	Low ($)	Medium ( )	High ($)
Robustness	High (Tolerates matrix variance)	Moderate (Requires clean samples)	Low (Susceptible to matrix effects)
Verdict	Preferred for QC release due to ease of transfer between labs.	Preferred for R&D where speed is critical.	Required only for unknown impurity identification.

Method Development Strategy

The Chemical Logic

Arbidol contains a basic dimethylamino group (

) and a hydrophobic indole core.

- Column Choice: A C18 stationary phase is essential for retaining the hydrophobic core.
- pH Control: The mobile phase must be acidic (pH ~3.0–3.2). At this pH, the basic amine is protonated (

  ), preventing interaction with residual silanols on the column, which eliminates peak tailing.
- Detection: Arbidol exhibits a strong UV absorption maximum at 223–225 nm, providing high sensitivity.

Optimized Chromatographic Conditions

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- Instrument: Agilent 1260 Infinity II or equivalent.
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm).
- Mobile Phase: Acetonitrile : 0.1% Triethylamine (pH 3.2 with Orthophosphoric Acid) [45:55 v/v].
- Flow Rate: 1.0 mL/min.[2][3][4]
- Column Temp: 30°C.
- Injection Vol: 20 µL.
- Detector: PDA at 225 nm.

Experimental Workflow: Validation Lifecycle

The following diagram illustrates the logical flow of the validation process, ensuring all ICH Q2(R1) requirements are met.

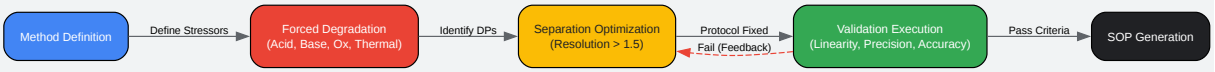

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Figure 1: The iterative lifecycle of stability-indicating method validation. Note the feedback loop: if validation fails, separation parameters must be re-optimized.

Forced Degradation Protocols (Stress Testing)[3][5][6]

To prove the method is "stability-indicating," we must degrade the drug and ensure the method separates the degradation products from the active drug.

Protocol Steps

- Preparation: Prepare a 100 µg/mL stock solution of Arbidol in Methanol.

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- Stress Conditions:
  - Acid Hydrolysis: Add 1 mL 0.1 N HCl. Heat at 80°C for 30 min. Neutralize.
  - Base Hydrolysis: Add 1 mL 0.1 N NaOH. Heat at 80°C for 30 min. Neutralize.
  - Oxidation: Add 1 mL 3%

    . Keep at RT for 30 min.
  - Thermal: Expose solid drug to 105°C for 6 hours.
- Analysis: Inject samples and calculate Mass Balance (% Assay + % Impurities).

Degradation Results & Pathway Logic

Table 2: Stress Testing Summary

Stress Condition	% Degradation	Major Degradant RT (min)	Observation
Acid (0.1 N HCl)	5–8%	2.1, 4.5	Moderate sensitivity. Cleavage of ester linkage.
Base (0.1 N NaOH)	15–22%	1.8, 2.4	High Instability. Rapid hydrolysis.
Oxidation (3% H2O2)	10–12%	2.2	Formation of N-oxide and Sulfoxide.
Thermal	< 2%	N/A	Relatively stable solid state.

Degradation Pathway Visualization

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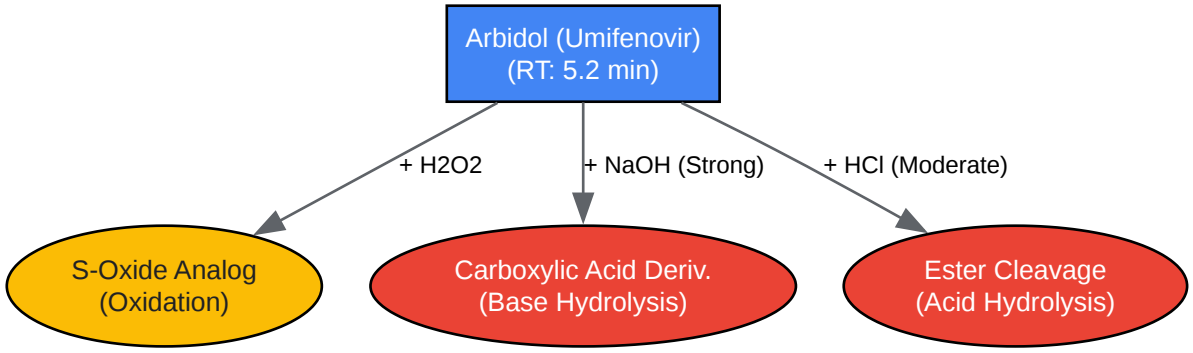

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Figure 2: Primary degradation pathways. The method successfully resolves the oxidative sulfoxide and hydrolytic cleavage products from the parent peak.

Validation Data Summary

The following data confirms the method's reliability for routine Quality Control (QC).

Table 3: Validation Parameters (ICH Q2)

Parameter	Acceptance Criteria	Experimental Result	Status
Linearity		(Range: 2.5–50 µg/mL)	Pass
Precision (Repeatability)	RSD < 2.0%	0.45% (n=6)	Pass
Accuracy (Recovery)	98.0% – 102.0%	99.2% – 101.5%	Pass
LOD (Sensitivity)	S/N > 3:1	0.015 µg/mL	Pass
LOQ (Quantitation)	S/N > 10:1	0.045 µg/mL	Pass
Robustness	RSD < 2.0% (Flow ±0.[5]1)	1.2%	Pass

Discussion & Recommendations

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Scientific Insight: The validation data reveals that Arbidol is significantly more labile in alkaline conditions than in acidic or thermal environments. The appearance of a degradation peak at 2.2 minutes during oxidative stress (distinct from the drug peak at ~5.2 min) confirms the method's specificity.[5]

Recommendation:

- For QC Labs: Adopt the RP-HPLC method described. It is cost-effective and robust against the pH fluctuations often seen in routine buffer preparation.
- For Formulation Development: Avoid alkaline excipients (e.g., Magnesium Stearate in high concentrations) that may create a micro-environmental pH > 7.0, triggering the hydrolytic pathway identified in Figure 2.

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